

# N,N-diethyl-4-pentenamide IUPAC name and structure

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## Compound of Interest

Compound Name: 4-Pentenamide, N,N-diethyl-

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An In-depth Technical Guide to N,N-diethyl-4-pentenamide

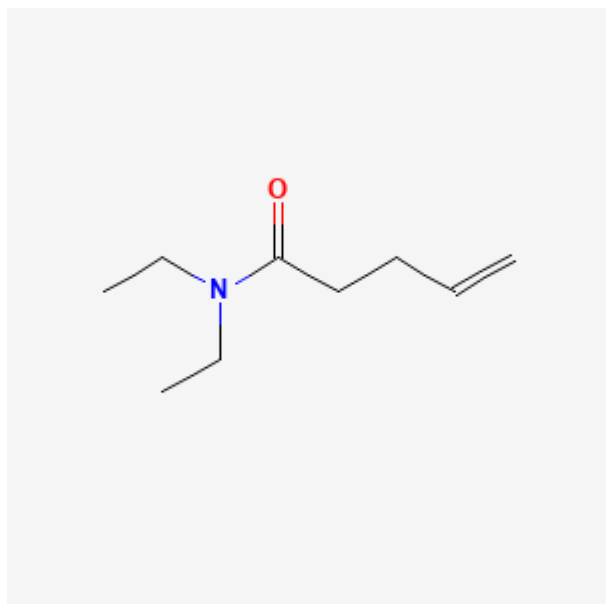
This guide provides comprehensive technical information on N,N-diethyl-4-pentenamide, including its chemical identity, properties, and a representative synthetic protocol. The content is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity and Structure

N,N-diethyl-4-pentenamide is an aliphatic amide compound.

- IUPAC Name: N,N-diethylpent-4-enamide<sup>[1]</sup>
- Molecular Formula: C<sub>9</sub>H<sub>17</sub>NO<sup>[1]</sup>
- Canonical SMILES: CCN(CC)C(=O)CCC=C<sup>[1]</sup>
- CAS Number: 67449-88-1<sup>[1]</sup>

Below is the 2D chemical structure of N,N-diethyl-4-pentenamide.



**Figure 1.** 2D Structure of N,N-diethyl-4-pentenamide.

## Physicochemical and Spectroscopic Data

The following table summarizes key computed properties for N,N-diethyl-4-pentenamide.[1]

Property	Value
Molecular Weight	155.24 g/mol
Exact Mass	155.131014166 Da
Monoisotopic Mass	155.131014166 Da
Topological Polar Surface Area	20.3 Å <sup>2</sup>
Complexity	128
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	5

Spectral information for this compound, including <sup>13</sup>C NMR, GC-MS, and IR spectra, is available in spectral databases.[1]

## Experimental Protocols: Synthesis

The synthesis of N,N-diethyl-4-pentenamide can be achieved via the amidation of 4-pentenoic acid with diethylamine. While a specific protocol for this exact molecule is not detailed in the provided search results, a general and common method involves activating the carboxylic acid, followed by reaction with the amine. One-pot procedures using activating agents are efficient for this type of transformation.<sup>[2]</sup>

Objective: To synthesize N,N-diethyl-4-pentenamide from 4-pentenoic acid and diethylamine.

Materials:

- 4-pentenoic acid
- 1,1'-Carbonyldiimidazole (CDI)
- Diethylamine
- Dichloromethane (DCM, anhydrous)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

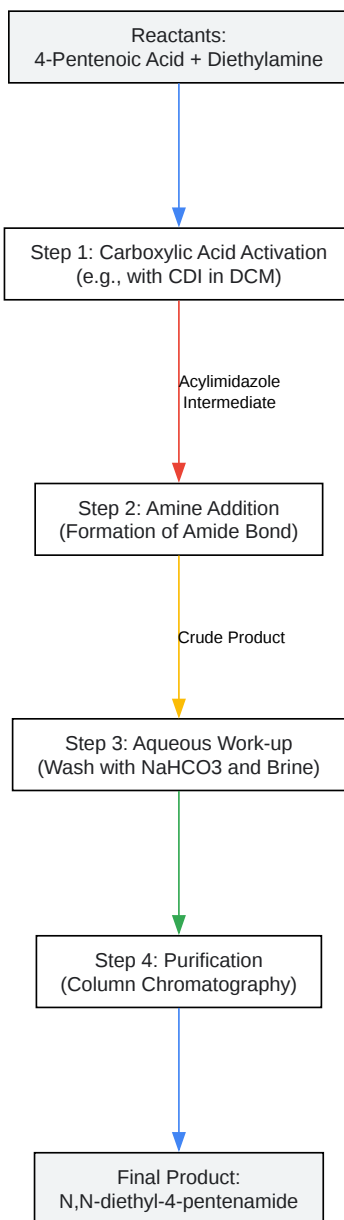
- Activation of Carboxylic Acid: To a solution of 4-pentenoic acid (1.0 eq) in anhydrous dichloromethane under an inert atmosphere, add 1,1'-Carbonyldiimidazole (1.05 eq) portion-

wise at room temperature. Stir the mixture for 1-2 hours until gas evolution ( $\text{CO}_2$ ) ceases, indicating the formation of the acylimidazole intermediate.

- Amine Addition: Add diethylamine (1.2 eq) to the reaction mixture dropwise.
- Reaction: Allow the reaction to stir at room temperature overnight.
- Work-up: Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with saturated aqueous  $\text{NaHCO}_3$  solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product can be purified by silica gel column chromatography to yield pure N,N-diethyl-4-pentenamide.

## Visualization of Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of N,N-diethyl-4-pentenamide as described in the experimental protocol.



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## References

- 1. 4-Pentenamide, N,N-diethyl- | C<sub>9</sub>H<sub>17</sub>NO | CID 547369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. A new method for synthesis of N,N-diethyl-m-methylbenzamide [medigraphic.com]
- To cite this document: BenchChem. [N,N-diethyl-4-pentenamide IUPAC name and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15393982#n-n-diethyl-4-pentenamide-iupac-name-and-structure]

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